

2-(4-Chlorophenyl)cyclopentan-1-one physical properties

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)cyclopentan-1-one

Cat. No.: B1626885

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An In-depth Technical Guide to the Physical Properties of **2-(4-Chlorophenyl)cyclopentan-1-one**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of the chemical compound **2-(4-Chlorophenyl)cyclopentan-1-one**. Due to the limited availability of experimentally determined data for this specific molecule, this document includes predicted values and data from closely related compounds to offer a broader understanding. All quantitative data is presented in structured tables for clarity. Furthermore, standardized experimental protocols for determining key physical properties are detailed, accompanied by a workflow diagram.

Core Physical Properties

The physical characteristics of **2-(4-Chlorophenyl)cyclopentan-1-one** are essential for its handling, application in synthetic chemistry, and evaluation in drug discovery pipelines. While experimental data is sparse, the following tables summarize the available information.

Table 1: General and Predicted Physical Properties of **2-(4-Chlorophenyl)cyclopentan-1-one**

Property	Value	Source/Type
CAS Number	40297-26-5	[1][2]
Molecular Formula	C ₁₁ H ₁₁ ClO	[1]
Molecular Weight	194.66 g/mol	[1]
Physical Form	Liquid (at room temperature)	
Predicted Boiling Point	307.0 ± 42.0 °C (at 760 mmHg)	Predicted for (2R)- enantiomer
Predicted Density	1.206 ± 0.06 g/cm ³	Predicted for (2R)- enantiomer
Purity	Typically ≥95%	Commercial availability

Table 2: Experimental Physical Properties of a Structurally Related Compound: 2-Chlorophenyl cyclopentyl ketone

Note: The following data is for a constitutional isomer and is provided for estimation purposes.

Property	Value	Source/Type
CAS Number	6740-85-8	[3]
Boiling Point	130 °C at 5 mmHg	Experimental[3]
Specific Gravity	1.16 g/cm ³	Experimental[3]
Flash Point	> 100 °C / > 212 °F	Experimental[3]

Experimental Protocols for Physical Property Determination

The following are detailed, generalized methodologies for determining the key physical properties of a solid or liquid organic compound like **2-(4-Chlorophenyl)cyclopentan-1-one**.

Determination of Melting Point (for solid compounds)

The melting point is the temperature at which a substance transitions from a solid to a liquid state. A narrow melting point range is often indicative of a pure compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the sample is dry and finely powdered. If necessary, grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate determination.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has melted (the end of the melting range).

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or Thiele tube)
- Clamps and stand

Procedure:

- Place a small amount (0.5-1 mL) of the liquid sample into the small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube containing the sample.
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in a heating bath, making sure the liquid in the bath is above the level of the sample in the test tube.
- Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

Density is the mass of a substance per unit volume. For a liquid, it can be determined by measuring the mass of a known volume.

Apparatus:

- Analytical balance

- Pycnometer (specific gravity bottle) or a graduated cylinder and a beaker
- Thermometer

Procedure (using a pycnometer for high accuracy):

- Clean and dry the pycnometer and weigh it accurately on an analytical balance.
- Fill the pycnometer with the liquid sample, ensuring there are no air bubbles. Insert the stopper and allow any excess liquid to overflow.
- Wipe the outside of the pycnometer dry and weigh it again.
- Record the temperature of the liquid.
- Empty and clean the pycnometer. Fill it with a reference liquid of known density (e.g., distilled water) at the same temperature and weigh it.
- Calculate the volume of the pycnometer using the mass and known density of the reference liquid.
- Calculate the density of the sample using its mass and the determined volume of the pycnometer.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Apparatus:

- Test tubes
- Graduated pipettes or cylinders
- Vortex mixer or shaker
- Analytical balance

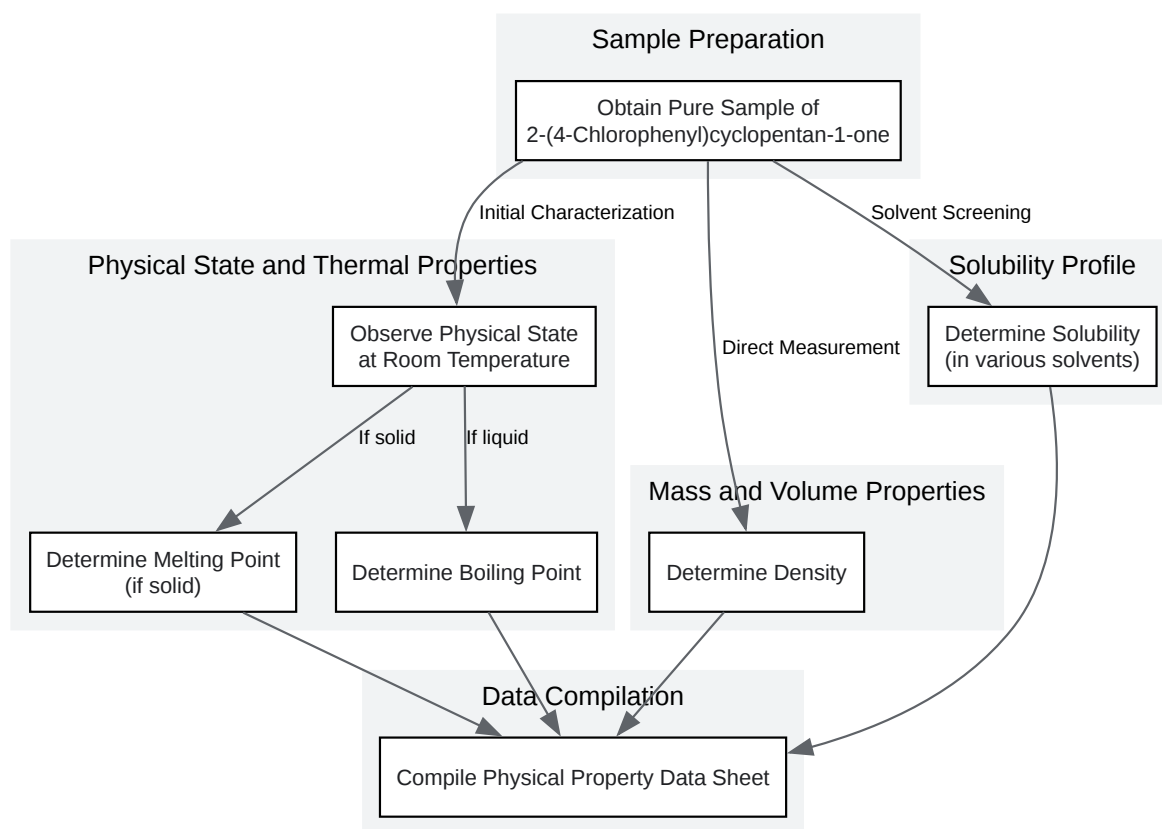
Procedure (Qualitative):

- Place a small, measured amount of the solute (e.g., 10 mg) into a test tube.
- Add a small volume of the solvent (e.g., 1 mL) to the test tube.
- Vigorously agitate the mixture for a set period (e.g., 1-2 minutes).
- Observe if the solute has completely dissolved.
- If the solute dissolves, it is considered soluble. If not, it is classified as insoluble or sparingly soluble in that solvent at that concentration. This can be repeated with different solvents (e.g., water, ethanol, acetone, dichloromethane).

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of a chemical compound.



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Caption: Workflow for determining physical properties.

Signaling Pathways

Currently, there is no publicly available research detailing the specific biological signaling pathways in which **2-(4-Chlorophenyl)cyclopentan-1-one** is involved. Research into its biological activity is required to elucidate any such interactions.

Conclusion

This technical guide has synthesized the available information on the physical properties of **2-(4-Chlorophenyl)cyclopentan-1-one**. It is evident that while some fundamental properties have been predicted or can be inferred from its physical state, there is a notable lack of

comprehensive, experimentally verified data. The provided experimental protocols offer standardized methods for researchers to determine these properties. For professionals in drug development and chemical research, a thorough experimental characterization of this compound is recommended to facilitate its potential applications.

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